

Application Notes and Protocols for GPR110 P12 Peptide Synthesis and Purification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GPR110 peptide agonist P12

Cat. No.: B15610004

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive protocol for the synthesis and purification of the GPR110 P12 peptide, a 12-amino acid agonist derived from the Stachel sequence of the adhesion G protein-coupled receptor, GPR110 (also known as ADGRF1). This peptide is a valuable tool for studying the activation and signaling of GPR110, a receptor implicated in various physiological processes.

Introduction

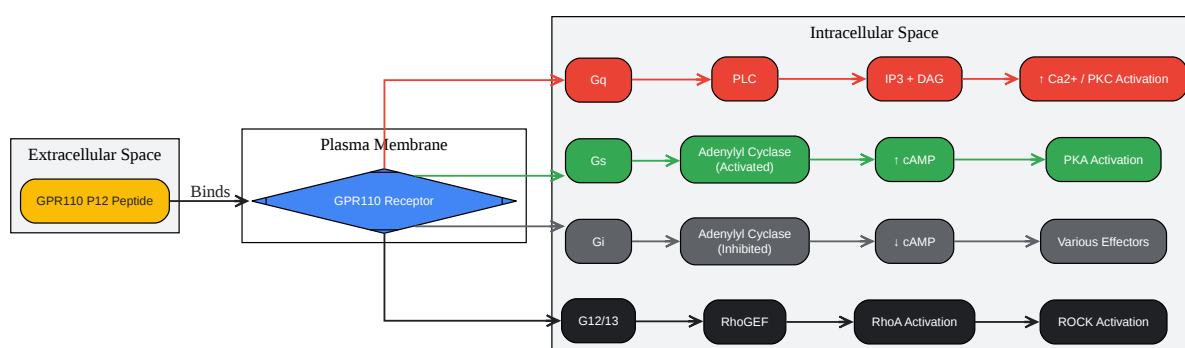
G protein-coupled receptors (GPCRs) are the largest family of cell surface receptors and are prominent drug targets. Adhesion GPCRs, a distinct class within this family, are characterized by their large extracellular domains and a unique activation mechanism involving a tethered agonist sequence known as the "Stachel" or "stalk" sequence. Following a proposed autoproteolytic cleavage at the GPCR-Autoproteolysis INducing (GAIN) domain, this tethered agonist is exposed and can bind to the seven-transmembrane domain, leading to receptor activation.

Synthetic peptides corresponding to this Stachel sequence can act as exogenous agonists, providing a powerful means to investigate receptor function. The GPR110 P12 peptide, with the

sequence TSFSILMSPFVP, has been identified as a potent activator of GPR110.[1] This document outlines the detailed methodology for its chemical synthesis via Solid-Phase Peptide Synthesis (SPPS) and subsequent purification using High-Performance Liquid Chromatography (HPLC).

GPR110 Signaling Pathway

GPR110 is known to be a pleiotropic receptor, capable of coupling to multiple G protein subtypes, including Gq, Gs, Gi, and G12/13.[2] This promiscuous coupling allows GPR110 to initiate a diverse range of downstream signaling cascades, influencing various cellular functions. The binding of the P12 peptide to the transmembrane domain of GPR110 is the initial step in triggering these pathways.



[Click to download full resolution via product page](#)

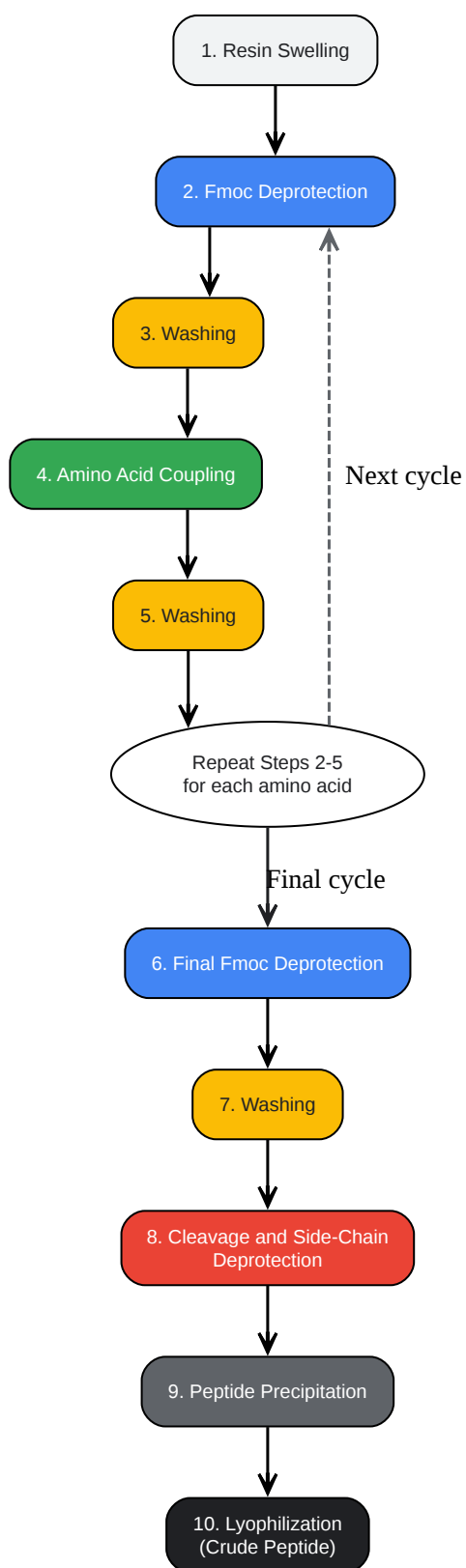
Figure 1. GPR110 Signaling Pathways activated by P12 peptide.

Experimental Protocols

I. Solid-Phase Peptide Synthesis (SPPS) of GPR110 P12 Peptide

This protocol is based on the well-established Fmoc/tBu strategy for SPPS.

Workflow of Solid-Phase Peptide Synthesis:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. pnas.org \[pnas.org\]](https://pnas.org)
- [2. Structural basis of adhesion GPCR GPR110 activation by stalk peptide and G-proteins coupling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for GPR110 P12 Peptide Synthesis and Purification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15610004/docs#application-notes-and-protocols-for-gpr110-p12-peptide-synthesis-and-purification\]](https://www.benchchem.com/product/b15610004/docs#application-notes-and-protocols-for-gpr110-p12-peptide-synthesis-and-purification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check